

propamocarb hydrochloride mode of action

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Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

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Quantitative Properties & Application

For research and development purposes, key physicochemical and application data are essential. The following table consolidates this quantitative information.

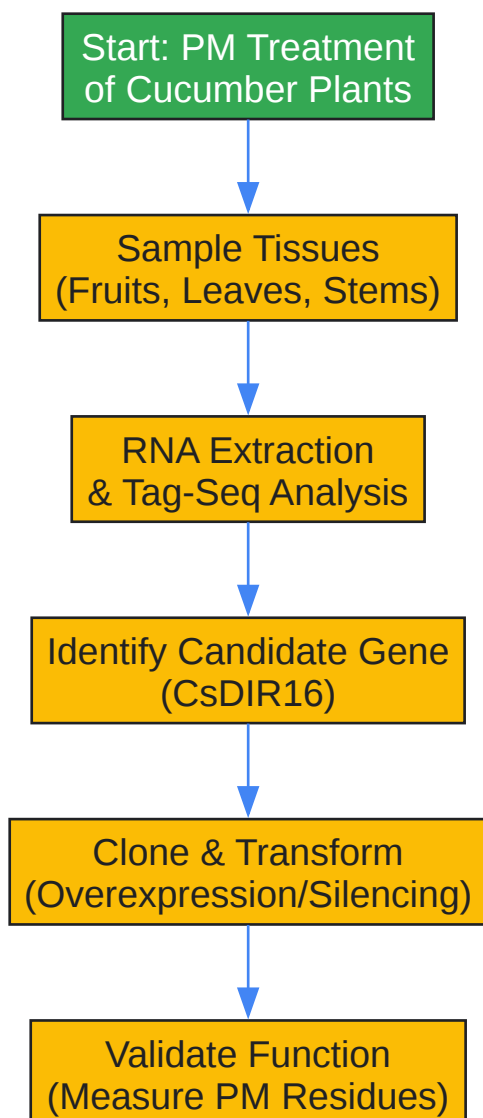
Parameter	Value / Range	Details
Water Solubility (20°C)	1005 g/L [1]	High solubility facilitates systemic movement.
Octanol-Water Partition Coefficient (log P)	-1.4 [1]	Indicates high hydrophilicity.
Molecular Formula	C ₉ H ₂₁ ClN ₂ O ₂ [1] [2]	-
Common Formulation	722 g/L SL (Soluble Liquid) [2]	-
Sample Application Rate (Foliar)	900 - 1500 mL/Ha [3] [2]	For control of downy mildew in cucumbers.
Sample Application Rate (Soil)	5 - 8 mL/m ² [3] [2]	For seedbed irrigation against damping-off.

Parameter	Value / Range	Details
Safety Interval (PHI)	3-4 days [2]	Example: Cucumber (3 days), Sweet Pepper (4 days).

Experimental & Research Insights

For scientists investigating propamocarb, understanding its systemic activity and research methodologies is crucial.

- **Systemic Activity and Uptake:** Propamocarb is **xylem-mobile** and is absorbed rapidly by roots, stems, and leaves, translocating throughout the plant via the vascular system [4] [3] [5]. This makes it suitable for various application methods, including foliar spray, soil drench, and seed treatment [4] [2].
- **Molecular Research and Resistance:** Its specific action against Oomycetes and unique FRAC Group 28 classification mean **no cross-resistance** with other fungicide classes [3]. However, to delay resistance, it is recommended to mix it with fungicides having different modes of action [3] [2].
- **Protocol Consideration: Gene Expression Analysis:** One study investigated the molecular response to propamocarb stress in cucumbers. Researchers used **high-throughput tag-sequencing (Tag-Seq)** to analyze gene-expression profiles. They identified a dirigent protein gene, **CsDIR16**, whose expression was upregulated in response to propamocarb treatment in a low-residue cultivar. The study employed **transgenic validation** (overexpression and silencing of CsDIR16) to confirm its role in reducing propamocarb residues in plants [5]. This workflow is summarized below.



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Experimental workflow for analyzing molecular response to propamocarb (PM)

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References

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